

# Spectroscopic Data and Analysis of 5-Methyl-3,4-diphenylisoxazole: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methyl-3,4-diphenylisoxazole

Cat. No.: B1353969

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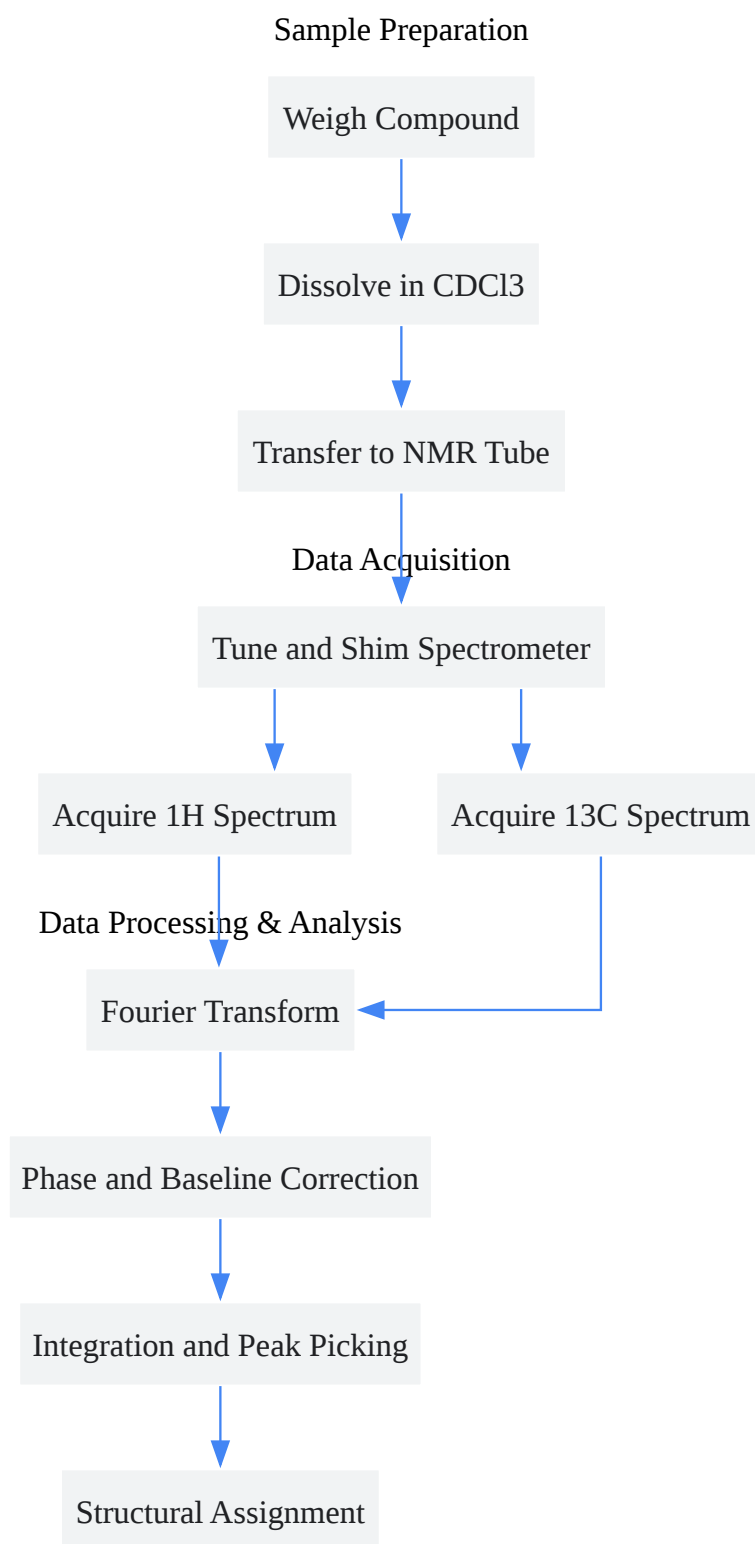
This technical guide provides a detailed overview of the  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectroscopic data for **5-Methyl-3,4-diphenylisoxazole**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. This document summarizes the available quantitative data, outlines experimental protocols for data acquisition, and includes visualizations to aid in the interpretation of the molecular structure and its spectroscopic characteristics.

## Introduction

**5-Methyl-3,4-diphenylisoxazole** is a heterocyclic compound of interest in medicinal chemistry. Understanding its three-dimensional structure and electronic properties is crucial for the development of novel therapeutics. NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. This guide presents the  $^1\text{H}$  and  $^{13}\text{C}$  NMR data to facilitate the structural confirmation and further investigation of this compound.

## Molecular Structure and Numbering

The chemical structure of **5-Methyl-3,4-diphenylisoxazole** is depicted below. The numbering of the atoms is provided to correlate with the NMR signal assignments in the subsequent sections.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)